

Application Notes and Protocols: Polyisobutylene as a Viscosity Modifier in Lubricants

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Compound of Interest

Compound Name: Polyisobutylene

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Introduction

Polyisobutylene (PIB) is a versatile synthetic polymer widely employed as a viscosity modifier (VM) and viscosity index (VI) improver in the formulation of a broad range of lubricants.[1] Its primary function is to mitigate the natural tendency of a lubricant's viscosity to change with temperature, ensuring more stable and predictable performance under varying operating conditions.[2] PIBs are available in various molecular weights, which dictates their physical properties like viscosity and tackiness.[3][4] Low molecular weight PIBs are typically used in applications such as two-stroke engine oils, gear oils, and hydraulic fluids, while higher molecular weight versions are utilized for their thickening efficiency.[1]

The addition of PIB to a base oil enhances its viscosity index, meaning the oil maintains its desired viscosity over a wider temperature range.[2][5] This is crucial for applications like automotive engines, which experience cold starts and high operating temperatures.[6] Furthermore, PIB is known for its excellent shear stability, which is the ability to resist mechanical degradation under high-stress conditions, a critical attribute for maintaining lubricant integrity and performance.[4][7] These characteristics contribute to reduced friction and wear, improved fuel economy, and extended equipment life.[8]

These application notes provide a comprehensive overview of the use of **polyisobutylene** as a viscosity modifier in lubricants, including its effects on key performance parameters, detailed experimental protocols for evaluation, and a summary of quantitative data.

Key Performance Characteristics

The effectiveness of **polyisobutylene** as a viscosity modifier is evaluated based on several key performance characteristics. The selection of a specific grade of PIB is often a balance between desired thickening efficiency, shear stability, and low-temperature performance.[7]

- **Viscosity Index (VI) Improvement:** A primary function of PIB is to increase the viscosity index of the lubricant.[5] A higher VI indicates a smaller change in viscosity with temperature, which is highly desirable for most lubricant applications.[2]
- **Shear Stability:** Lubricants in service are subjected to high mechanical stresses that can break down the polymer chains of viscosity modifiers, leading to a permanent loss of viscosity. PIB is known for its good to excellent shear stability, particularly in comparison to other viscosity modifiers like polymethacrylates.[4][7] The Shear Stability Index (SSI) is a measure of this degradation, with a lower SSI indicating better shear stability.
- **Thermal and Oxidative Stability:** Lubricants are often exposed to high temperatures and oxidative environments. PIB generally exhibits good thermal and oxidative stability, which is crucial for preventing the formation of sludge and deposits and for extending the lubricant's service life.[4]
- **Thickening Efficiency:** The ability of PIB to increase the viscosity of a base oil is a key consideration. Higher molecular weight PIBs are more effective thickeners.[6]
- **Low-Temperature Performance:** While effective at high temperatures, some grades of PIB can have a negative impact on the low-temperature fluidity of lubricants. This is a critical consideration for applications that require good cold-start performance.[4]

Data Presentation: Quantitative Effects of Polyisobutylene

The following tables summarize the quantitative effects of different grades and concentrations of **polyisobutylene** on the properties of lubricants.

Table 1: Properties of Various **Polyisobutylene** Grades

PIB Grade	Viscosity at 40°C (cSt)	Viscosity at 100°C (cSt)	Viscosity Index (ASTM D2270)
PIB 190 cSt	4,650	190	145
PIB 230 cSt	5,600	230	150
PIB 500 cSt	15,000	500	175
PIB 640 cSt	18,600	640	191
PIB 700 cSt	22,500	700	198
PIB 1500 cSt	48,000	1,500	230

Data sourced from a BASF technical datasheet.[\[9\]](#)

Table 2: Performance of **Polyisobutylene** in PAO 6 Base Oil

Formulation	Viscosity at 40°C (cSt)	Viscosity at 100°C (cSt)	Viscosity Index (ASTM D2270)	KRL Shear Stability (20h, % Viscosity Loss)
42% PIB 190 cSt in PAO 6	156	17.6	124	< 1.0%
28% PIB 1500 cSt in PAO 6	150	19.1	145	2.1%

Data sourced from a BASF technical datasheet.[\[9\]](#)

Table 3: Shear Stability of Select **Polyisobutylene**-Based Viscosity Modifiers

Product	Polymer Type	Shear Stability Index (PSSI, ASTM D6278)	Typical Treat Level (wt %)
PIB950	Low Molecular Weight PIB	≤ 25	0.5 - 3.0
V-176	PIB in paraffinic oil	Good	0.5 - 2.0
V-178	High concentrate PIB in paraffinic oil	Good	0.5 - 2.0
V-188	OCP tackifier	Excellent	0.5 - 2.0
V-158F	Liquid OCP viscosity modifier	45	5 - 10

Data compiled from various sources.[10]

Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the performance of **polyisobutylene** as a viscosity modifier in lubricants.

Protocol for Determining Kinematic Viscosity and Viscosity Index

4.1.1 Objective: To measure the kinematic viscosity of the lubricant at 40°C and 100°C and to calculate the Viscosity Index (VI).

4.1.2 Referenced Standards:

- ASTM D445: Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids.
- ASTM D2270: Standard Practice for Calculating Viscosity Index from Kinematic Viscosity at 40°C and 100°C.

4.1.3 Materials and Apparatus:

- Calibrated glass capillary viscometer (e.g., Cannon-Fenske or Ubbelohde).
- Constant temperature bath, capable of maintaining temperatures within $\pm 0.02^{\circ}\text{C}$.
- Thermometer with an accuracy of $\pm 0.02^{\circ}\text{C}$.
- Timer with a resolution of 0.1 seconds.
- Sample of lubricant formulated with **polyisobutylene**.
- Solvents for cleaning the viscometer.

4.1.4 Procedure:

- Select a viscometer with a capillary size appropriate for the expected viscosity of the sample.
- Charge the viscometer with the lubricant sample in accordance with the viscometer's instructions.
- Place the charged viscometer in the constant temperature bath set to 40°C , ensuring it is held vertically.
- Allow the sample to equilibrate to the bath temperature for at least 30 minutes.
- Using suction or pressure, draw the liquid up through the capillary to a point above the upper timing mark.
- Release the suction or pressure and allow the liquid to flow freely down the capillary.
- Start the timer as the meniscus of the liquid passes the upper timing mark and stop the timer as it passes the lower timing mark.
- Record the flow time in seconds.
- Repeat the measurement at least twice. The flow times should be within the acceptable repeatability limits specified in ASTM D445.
- Repeat steps 3-9 with the constant temperature bath set to 100°C .

- Clean the viscometer thoroughly with appropriate solvents and dry it.

4.1.5 Calculation:

- Calculate the kinematic viscosity (ν) at each temperature using the following equation: $\nu = C * t$ where:
 - ν is the kinematic viscosity in centistokes (cSt).
 - C is the calibration constant of the viscometer in cSt/s.
 - t is the average flow time in seconds.
- Using the kinematic viscosities at 40°C (U) and 100°C (Y), calculate the Viscosity Index (VI) according to the procedures outlined in ASTM D2270. The calculation involves using tables or formulas to determine the values of L and H based on the kinematic viscosity at 100°C.
 - For $VI \leq 100$: $VI = [(L - U) / (L - H)] * 100$
 - For $VI > 100$: $VI = [((\text{antilog } N) - 1) / 0.00715] + 100$, where $N = (\log H - \log U) / \log Y$
 - L and H are values from the ASTM D2270 standard based on the kinematic viscosity at 100°C.

Protocol for Evaluating Shear Stability

4.2.1 Objective: To evaluate the shear stability of the lubricant containing **polyisobutylene** by measuring the permanent viscosity loss after being subjected to high shear stress.

4.2.2 Referenced Standard:

- ASTM D6278: Standard Test Method for Shear Stability of Polymer Containing Fluids Using a European Diesel Injector Apparatus.

4.2.3 Materials and Apparatus:

- Diesel injector apparatus as specified in ASTM D6278.
- Apparatus for measuring kinematic viscosity (as per Protocol 4.1).

- Sample of lubricant formulated with **polyisobutylene**.

4.2.4 Procedure:

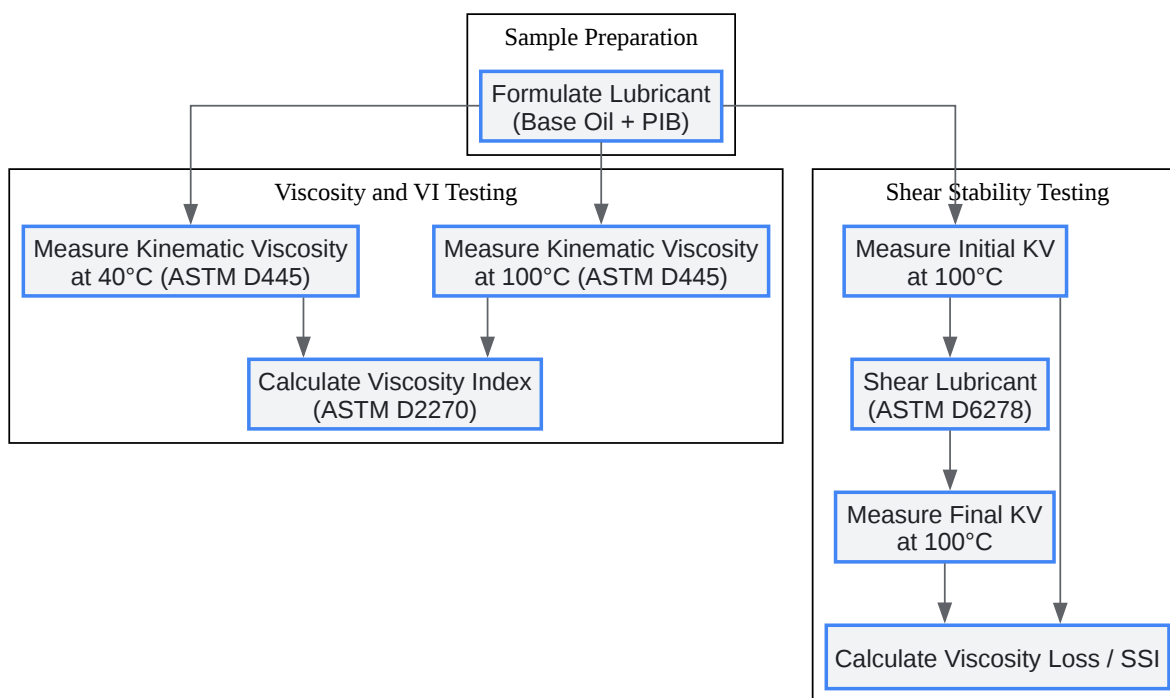
- Measure the initial kinematic viscosity of the unsheared lubricant sample at 100°C according to the procedure in Protocol 4.1.
- Introduce the lubricant sample into the reservoir of the diesel injector apparatus.
- Bring the sample to the specified test temperature.
- Operate the apparatus to pass the fluid through the diesel injector nozzle for a specified number of cycles (typically 30 cycles for this standard).
- Collect the sheared sample from the apparatus.
- Measure the final kinematic viscosity of the sheared lubricant sample at 100°C according to the procedure in Protocol 4.1.

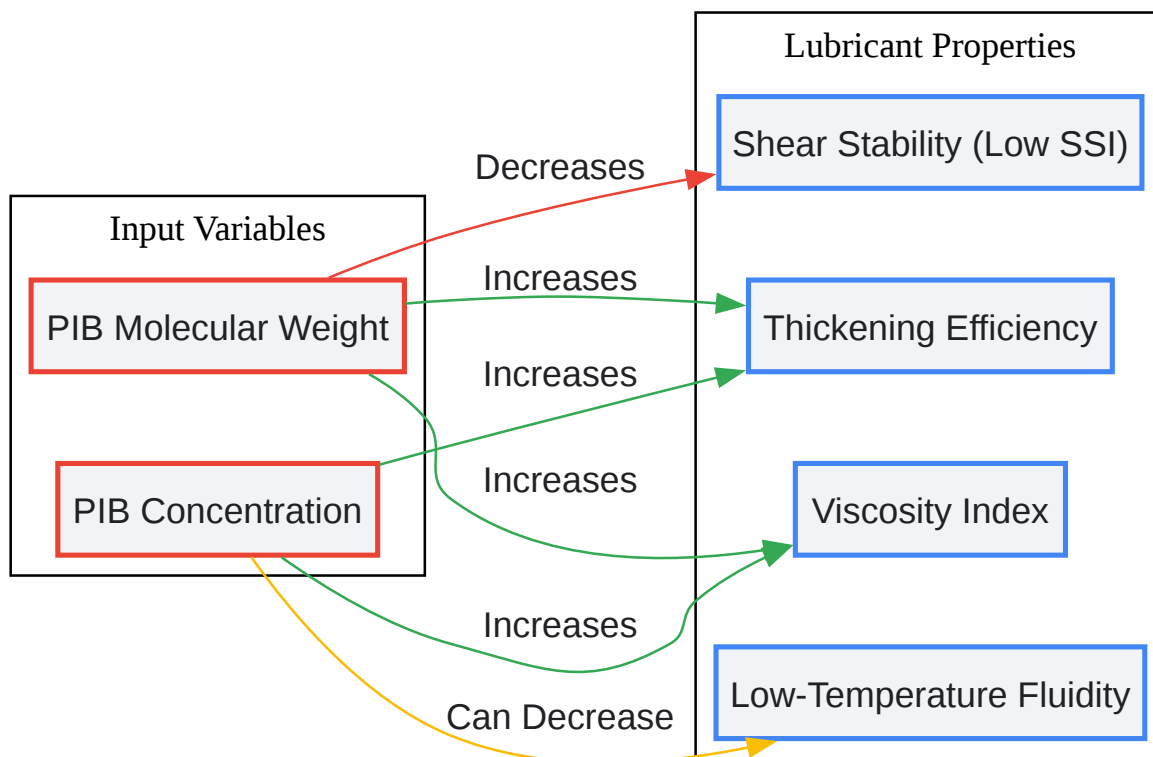
4.2.5 Calculation:

- Calculate the percentage viscosity loss using the following formula: $\text{Viscosity Loss (\%)} = [(v_{\text{initial}} - v_{\text{final}}) / v_{\text{initial}}] * 100$ where:
 - v_{initial} is the initial kinematic viscosity at 100°C.
 - v_{final} is the final kinematic viscosity at 100°C after shearing.
- The Permanent Shear Stability Index (PSSI) can also be calculated if the viscosity of the base oil without the polymer is known.

Visualizations

The following diagrams illustrate the experimental workflow for evaluating a lubricant with a PIB viscosity modifier and the logical relationships between PIB properties and lubricant performance.





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